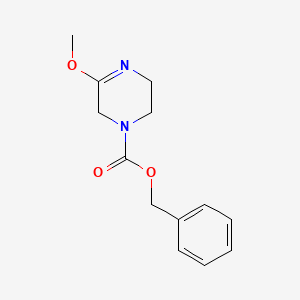

benzyl 3-methoxy-5,6-dihydropyrazine-1(2H)-carboxylate

• Molecular Formula: C13H16N2O3
• Molecular Weight: 248.28 g/mol
• IUPAC Name: benzyl 6-methoxy-3,5-dihydro-2H-pyrazine-4-carboxylate
• InChI: InChI=1S/C13H16N2O3/c1-17-12-9-15(8-7-14-12)13(16)18-10-11-5-3-2-4-6-11/h2-6H,7-10H2,1H3
• InChI Key: FBNZJDYBWJYLRY-UHFFFAOYSA-N
• Canonical SMILES: COC1=NCCN(C1)C(=O)OCC2=CC=CC=C2

Description

Benzyl 3-methoxy-5,6-dihydropyrazine-1(2H)-carboxylate is a useful research compound. Its molecular formula is C13H16N2O3 and its molecular weight is 248.28 g/mol. The purity is usually 95%.
BenchChem offers high-quality this compound suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about this compound including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods

Procedure details

A solution of benzyl 3-oxopiperazine-1-carboxylate (20.50 g, 10.67 mmol) in CH2Cl2 (100 ml) was cooled to 0° C. and treated with Na2CO3 (23.0 g, 217 mmol) for 10 minutes. Neat trimethyloxonium tetrafluoroborate (5.50 g, 37.2 mmol) was added in one portion, then the reaction is allowed to warm to room temperature for 6 hours. The reaction was poured into water (100 ml), and the layers were separated. The aqueous layer was re-extracted aqueous with 50 ml CH2Cl2 and the combined organic layers were washed with brine (100 ml). The organic layer was dried over sodium sulfate, filtered and concentrated to yield 5-methoxy-3,6-dihydro-2H-pyrazine-1-carboxylic acid benzyl ester (2.51 g, 95%) as an oil. LCMS (Table 1, Method a) Rt=3.00 min, m/z 249.24 (M+H)+−; 1H NMR (400 MHz, DMSO-d6) δ 7.36 (m, 5H), 5.16 (s, 2H), 3.96 (s, 2H), 3.68 (s, 3H), 3.54 (s, 2H), 3.47 (m, 2H)
